

Standard Operating Procedure for DosatiLink-2 Handling

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Compound of Interest

Compound Name: *DosatiLink-2*

CAS No.: *26351-71-3*

Cat. No.: *B1679016*

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Introduction

DosatiLink-2 is a novel, potent, and selective heterobifunctional molecule designed for targeted protein degradation. It operates on the principle of Proteolysis Targeting Chimeras (PROTACs). **DosatiLink-2** links the von Hippel-Lindau (VHL) E3 ubiquitin ligase to the Fictional Tyrosine Kinase 1 (FTK1), a protein frequently overexpressed in certain cancer cell lines and implicated in oncogenic signaling. By inducing the proximity of FTK1 to the E3 ligase, **DosatiLink-2** triggers the ubiquitination and subsequent proteasomal degradation of FTK1, leading to the downstream inhibition of cell growth and proliferation in FTK1-dependent cancer models.

This document provides detailed application notes and protocols for the handling and experimental use of **DosatiLink-2** for researchers, scientists, and drug development professionals.

Product Information

- Product Name: **DosatiLink-2**
- Molecular Formula: $C_{38}H_{42}N_6O_7S$
- Molecular Weight: 742.84 g/mol
- Appearance: White to off-white solid
- Purity: $\geq 98\%$ (by HPLC)
- Solubility: Soluble in DMSO (>50 mg/mL), sparingly soluble in Ethanol.
- Storage: Store powder at -20°C for up to 12 months. Store DMSO stock solutions at -20°C in aliquots to avoid freeze-thaw cycles.

Quantitative Data Summary

The following tables summarize the in vitro performance of **DosatiLink-2** across various cancer cell lines.

Table 1: Degradation Potency of **DosatiLink-2**

Cell Line	Histotype	DC ₅₀ (nM) ¹	D _{max} (%) ²
HCT116	Colorectal Carcinoma	15	92
A549	Lung Carcinoma	25	88
MCF7	Breast Adenocarcinoma	40	85
PC-3	Prostate Adenocarcinoma	>1000	<10

¹DC₅₀: Concentration required to induce 50% degradation of the target protein (FTK1) after 24-hour treatment. ²D_{max}: Maximum percentage of FTK1 degradation observed.

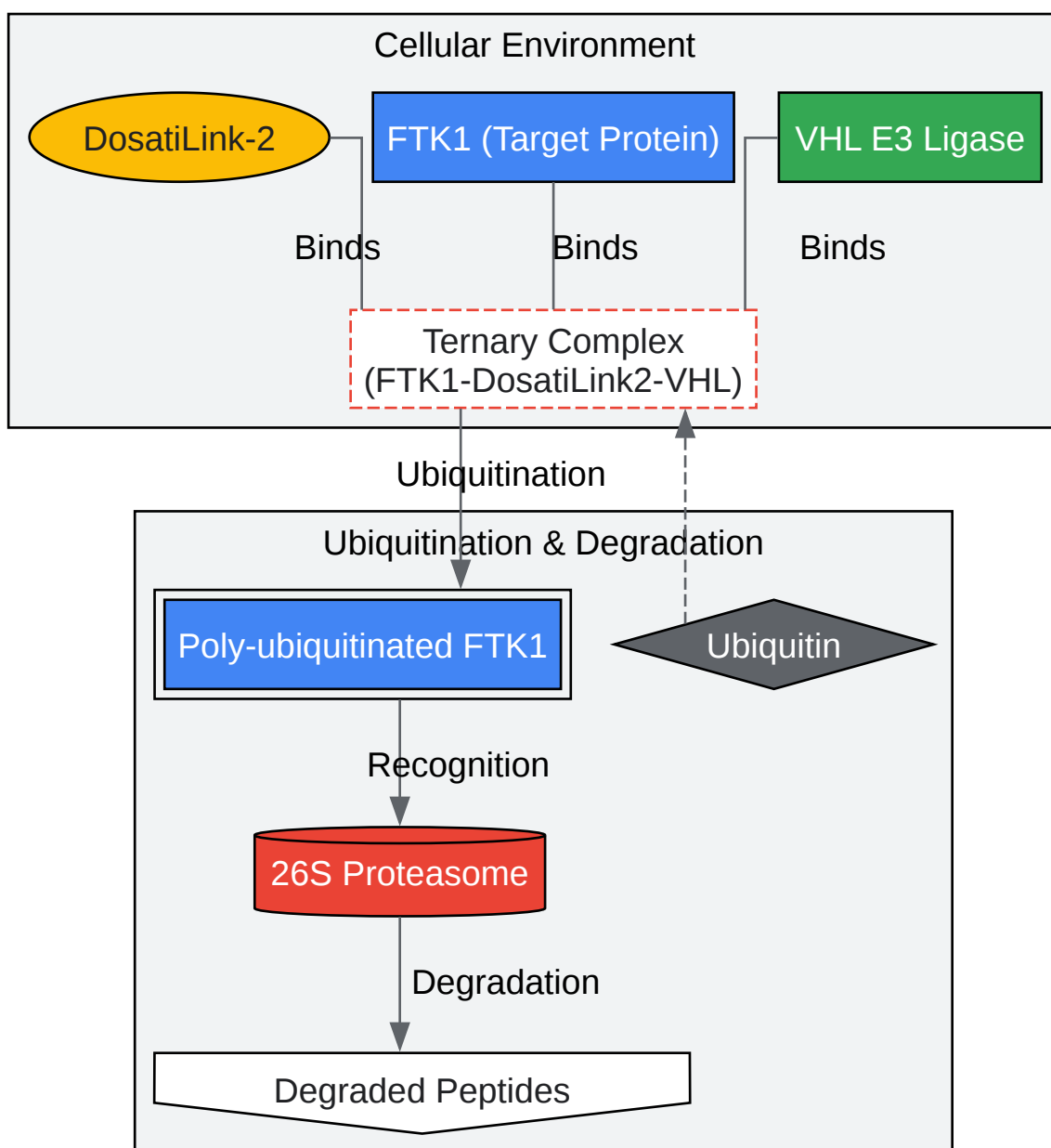
Table 2: Anti-proliferative Activity of **DosatiLink-2**

Cell Line	Histotype	IC ₅₀ (nM) ³
HCT116	Colorectal Carcinoma	35
A549	Lung Carcinoma	60
MCF7	Breast Adenocarcinoma	95
PC-3	Prostate Adenocarcinoma	>5000

³IC₅₀: Concentration required to inhibit cell growth by 50% after 72-hour treatment.

Mechanism of Action and Signaling Pathway

DosatiLink-2 forms a ternary complex with the FTK1 protein and the VHL E3 ubiquitin ligase. This induced proximity facilitates the transfer of ubiquitin (Ub) molecules from the E2 ubiquitin-conjugating enzyme to lysine residues on the surface of FTK1. The resulting polyubiquitin chain acts as a recognition signal for the 26S proteasome, which then mediates the degradation of the FTK1 protein, effectively removing it from the cell.



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Caption: Mechanism of Action for **DosatiLink-2**.

Experimental Protocols

5.1 Protocol for Western Blot Analysis of FTK1 Degradation

This protocol verifies the degradation of FTK1 protein in cells treated with **DosatiLink-2**.

- **Cell Seeding:** Plate cells (e.g., HCT116) in 6-well plates at a density of 3×10^5 cells/well and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of **DosatiLink-2** in complete growth medium. Aspirate the old medium from the cells and add the medium containing **DosatiLink-2** or DMSO (vehicle control). Incubate for the desired time (e.g., 4, 8, 16, 24 hours).
- **Cell Lysis:** Wash cells twice with ice-cold PBS. Lyse the cells by adding 100 μ L of RIPA buffer supplemented with protease and phosphatase inhibitors. Scrape the cells and transfer the lysate to a microcentrifuge tube.
- **Protein Quantification:** Centrifuge the lysate at 14,000 rpm for 15 minutes at 4°C. Collect the supernatant and determine the protein concentration using a BCA protein assay.
- **Sample Preparation:** Normalize the protein concentrations for all samples with lysis buffer. Add 4X Laemmli sample buffer and boil at 95°C for 5 minutes.
- **SDS-PAGE and Transfer:** Load 20 μ g of protein per lane onto a 4-12% Bis-Tris gel. Run the gel and then transfer the proteins to a PVDF membrane.
- **Immunoblotting:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature. Incubate with a primary antibody against FTK1 (e.g., 1:1000 dilution) and a loading control (e.g., GAPDH, β -Actin; 1:5000) overnight at 4°C.
- **Detection:** Wash the membrane three times with TBST. Incubate with an appropriate HRP-conjugated secondary antibody (1:5000) for 1 hour at room temperature. Wash again and visualize using an ECL substrate and an imaging system.
- **Analysis:** Quantify band intensities using densitometry software. Normalize the FTK1 signal to the loading control signal.

5.2 Protocol for Cell Viability Assay

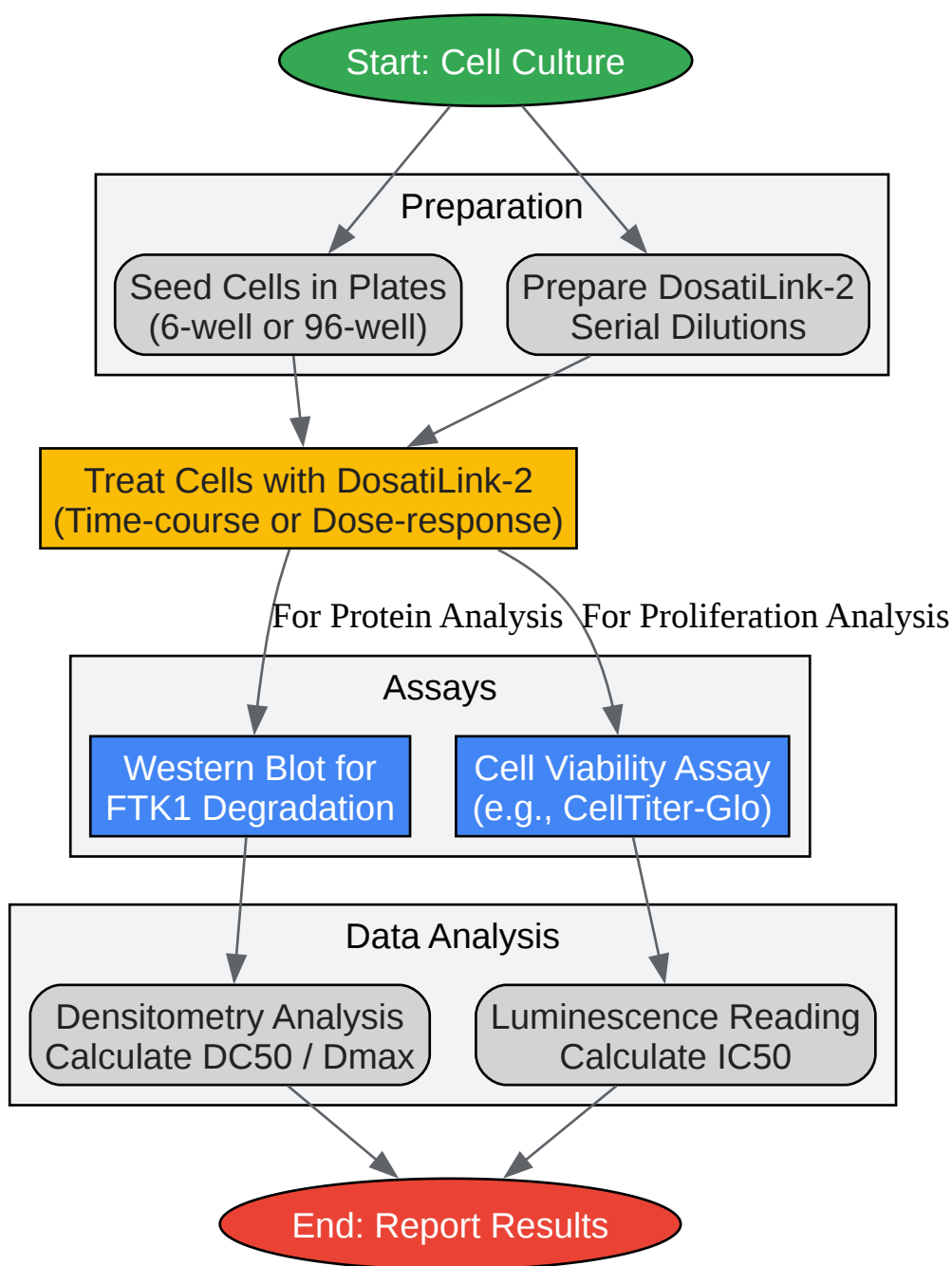
This protocol measures the effect of **DosatiLink-2** on cell proliferation.

- **Cell Seeding:** Seed cells in a 96-well, white, clear-bottom plate at a density of 3,000-5,000 cells/well in 90 μ L of medium. Allow cells to adhere overnight.

- **Compound Treatment:** Prepare a 10X serial dilution of **DosatiLink-2**. Add 10 µL of the 10X compound solution to the appropriate wells to achieve the final desired concentrations. Include wells with DMSO as a vehicle control.
- **Incubation:** Incubate the plate for 72 hours at 37°C in a humidified incubator.
- **Assay:** Equilibrate the plate and the CellTiter-Glo® Luminescent Cell Viability Assay reagent to room temperature.
- **Reagent Addition:** Add 100 µL of the CellTiter-Glo® reagent to each well.
- **Lysis and Signal Stabilization:** Mix the contents on an orbital shaker for 2 minutes to induce cell lysis. Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- **Data Acquisition:** Record luminescence using a plate reader.
- **Analysis:** Normalize the data to the DMSO control wells and plot the results as a dose-response curve to determine the IC₅₀ value using non-linear regression analysis.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for characterizing **DosatiLink-2**'s cellular activity.



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Caption: General workflow for **DosatiLink-2** characterization.

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